

Application Notes and Protocols for Phenolphthalein-Based Disappearing Ink in Educational Demonstrations

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Compound of Interest

Compound Name: Phenolphthalein

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Introduction

Phenolphthalein, a common acid-base indicator, serves as the active component in a classic disappearing ink formulation. This engaging chemical demonstration provides a visually compelling illustration of acid-base chemistry, specifically the neutralization reaction between an alkali and carbonic acid formed from atmospheric carbon dioxide. The initial vibrant pink color of the basic **phenolphthalein** solution fades to colorless as the pH of the solution decreases due to the absorption of CO₂. This document provides detailed application notes and experimental protocols for the preparation and use of **phenolphthalein**-based disappearing ink for educational and demonstrative purposes.

Chemical Principle

The color change of **phenolphthalein** is dependent on the pH of its environment. In a basic solution (typically pH 8.2-12), **phenolphthalein** exhibits a pink to fuchsia color. The disappearing ink is prepared by dissolving **phenolphthalein** in an alkaline solution, most commonly aqueous sodium hydroxide (NaOH). The disappearance of the color is a result of the reaction between the sodium hydroxide and carbon dioxide (CO₂) present in the atmosphere. This reaction forms carbonic acid (H₂CO₃), which subsequently neutralizes the sodium

hydroxide. As the concentration of the base decreases, the pH of the solution drops, causing the **phenolphthalein** to revert to its colorless lactone form.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The key chemical reactions are:

- Formation of Carbonic Acid: $\text{CO}_2 (\text{g}) + \text{H}_2\text{O} (\text{l}) \rightleftharpoons \text{H}_2\text{CO}_3 (\text{aq})$
- Neutralization: $2\text{NaOH} (\text{aq}) + \text{H}_2\text{CO}_3 (\text{aq}) \rightarrow \text{Na}_2\text{CO}_3 (\text{aq}) + 2\text{H}_2\text{O} (\text{l})$

Data Presentation

The fading time of the disappearing ink is influenced by several factors, including the initial concentrations of **phenolphthalein** and sodium hydroxide, and the type of substrate onto which the ink is applied. The following table summarizes the effect of varying concentrations on the stability of the ink on different surfaces.

Phenolphthalein Conc. (% w/v)	NaOH Conc. (N)	Substrate	Fading Time (minutes)
0.1	0.5	Cotton	5
0.1	0.5	Polyester	7
0.1	0.5	Polyamide	8
0.8	0.5	Cotton	25
0.8	0.5	Polyester	30
0.8	0.5	Polyamide	35
1.2	1	Cotton	45
1.2	1	Polyester	55
1.2	1	Polyamide	60

Note: The data presented is a summary of findings from available literature and may vary based on specific experimental conditions such as temperature, humidity, and air circulation.

Experimental Protocols

Materials and Reagents

- **Phenolphthalein** powder ($C_{20}H_{14}O_4$)
- Ethanol (95% or absolute)
- Sodium hydroxide (NaOH) pellets or a stock solution (e.g., 1 M)
- Distilled or deionized water
- Beakers
- Graduated cylinders
- Stirring rod
- Dropper or pipette
- Spray bottle or dropper bottle for application
- White fabric swatches (e.g., cotton, polyester, polyamide) or filter paper

Preparation of Phenolphthalein Indicator Solution (1% w/v)

- Weigh 1.0 g of **phenolphthalein** powder.
- Dissolve the powder in 50 mL of 95% ethanol in a 100 mL beaker.
- Once fully dissolved, add 50 mL of distilled water to the solution and stir.
- Store the solution in a labeled, sealed container.

Preparation of Sodium Hydroxide Solution (1 M)

- Carefully weigh 4.0 g of NaOH pellets.

- In a well-ventilated area, add the NaOH pellets to approximately 80 mL of distilled water in a 100 mL beaker, stirring continuously. The dissolution process is exothermic.
- Once the pellets have completely dissolved and the solution has cooled to room temperature, transfer it to a 100 mL volumetric flask.
- Add distilled water to the flask until the total volume reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure thorough mixing.

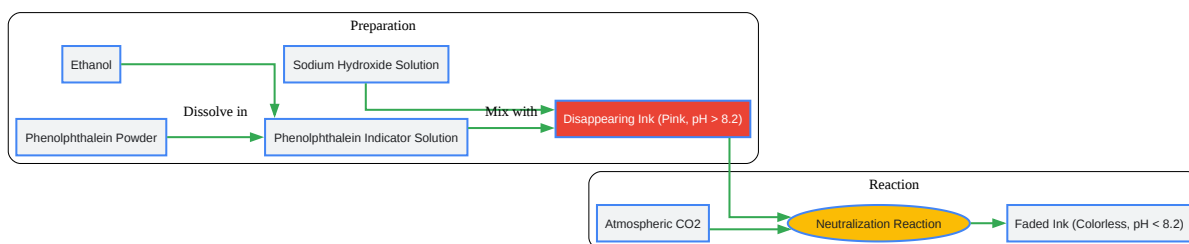
Formulation of Disappearing Ink

- In a beaker, combine 10 mL of the 1% **phenolphthalein** indicator solution with 90 mL of distilled water.
- While stirring, add the 1 M NaOH solution dropwise until a deep pink or fuchsia color is achieved and persists. The initial pH of the ink solution should be between 10 and 11.^{[2][3]}
- Transfer the prepared disappearing ink into a spray bottle or a dropper bottle for application.

Demonstration Protocol

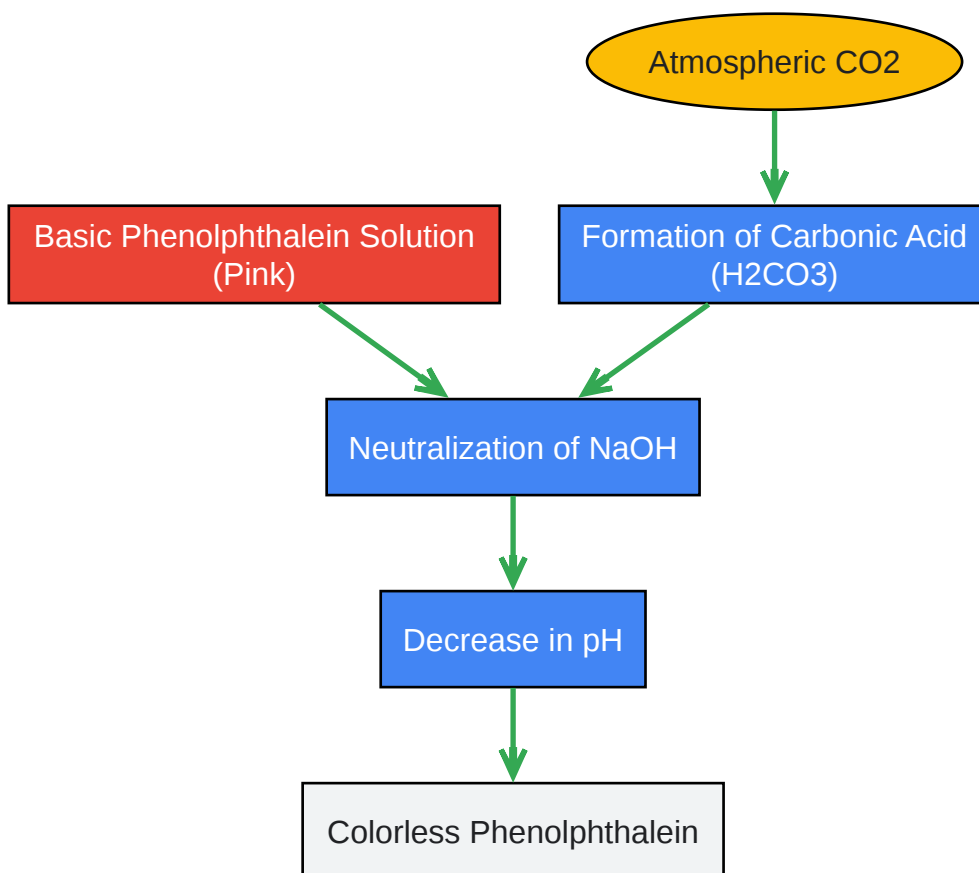
- Apply the disappearing ink to a piece of white fabric or filter paper using the spray bottle or dropper.
- Observe the initial vibrant pink "stain."
- The color will gradually fade and disappear over a period of time, depending on the formulation and environmental conditions. The fading can be accelerated by blowing on the stain, which increases the local concentration of CO₂.
- To demonstrate the reversible nature of the reaction, the color can be made to reappear by applying a basic solution, such as household ammonia, to the faded area.

Diagrams



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Caption: Experimental workflow for the preparation and reaction of disappearing ink.



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Caption: Chemical pathway of the disappearing ink color change.

Factors Influencing Reaction Rate

- **Concentration of Reactants:** Higher concentrations of sodium hydroxide will generally lead to a longer fading time as there is more base to be neutralized by the carbonic acid.
- **Surface Area:** Applying the ink to a larger surface area or to a more porous material will increase the rate of CO₂ absorption and thus decrease the fading time.
- **Airflow:** Increased airflow over the ink will replenish the supply of CO₂ and accelerate the fading process.
- **Temperature:** While specific quantitative data is not readily available in the reviewed literature, based on general principles of chemical kinetics, an increase in temperature would

be expected to increase the rate of the reaction between CO₂ and water, and the subsequent neutralization reaction, leading to a faster disappearance of the color.

- Humidity: The effect of humidity is not well-documented in the available literature. However, since water is a reactant in the formation of carbonic acid, it is plausible that very low humidity could slow down the reaction, while excessively high humidity might dilute the reactants, potentially affecting the reaction rate in a more complex manner.

Safety Precautions

- Sodium hydroxide is a corrosive substance. Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn when handling solid NaOH and its concentrated solutions.
- Ethanol is flammable; therefore, it should be handled away from open flames and other ignition sources.
- The prepared disappearing ink is basic and should not be ingested or sprayed into the eyes.
- The demonstration should be conducted in a well-ventilated area.

Conclusion

The **phenolphthalein**-based disappearing ink demonstration is a robust and reliable method for illustrating fundamental concepts in acid-base chemistry. The protocols outlined in this document provide a clear and reproducible procedure for preparing and utilizing this formulation in an educational or research setting. The provided data and diagrams offer a quantitative and visual understanding of the chemical principles at play. Further research could focus on quantifying the effects of temperature and humidity on the fading time to provide a more complete kinetic profile of this reaction.

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